

Chemical properties and structure of Butyltrimethoxysilane

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Compound of Interest

Compound Name: *Butyltrimethoxysilane*

Cat. No.: *B094862*

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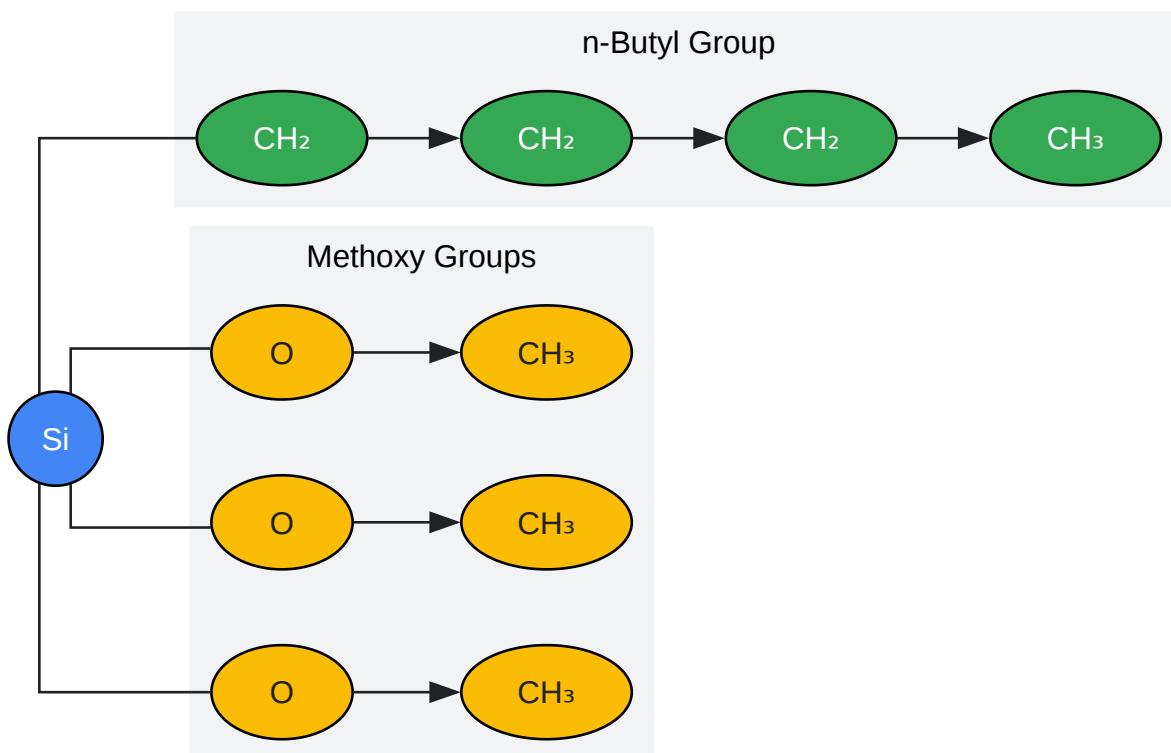
An In-Depth Technical Guide to the Chemical Properties and Structure of
Butyltrimethoxysilane

Abstract

This technical guide provides a comprehensive overview of **n-Butyltrimethoxysilane** (CAS No: 1067-57-8), an organosilane compound widely utilized by researchers and scientists for surface modification and as a coupling agent. The document details its chemical structure, physicochemical properties, and core reactivity, focusing on the mechanisms of hydrolysis and condensation. Standard experimental protocols for its characterization using modern analytical techniques are presented, along with visualizations of its structure, reaction pathways, and analytical workflows, to support professionals in research, development, and material science.

Chemical Structure and Identification

n-Butyltrimethoxysilane is an organosilicon compound featuring a central silicon atom bonded to a non-hydrolyzable n-butyl group and three hydrolyzable methoxy groups.^{[1][2]} This dual-functionality structure allows it to act as a molecular bridge between inorganic substrates and organic polymers.^[2] The butyl chain provides a hydrophobic, non-polar interface, while the methoxy groups serve as reactive sites for bonding to inorganic materials.^{[1][3]}

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Caption: Molecular structure of **n-Butyltrimethoxysilane**.

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	butyl(trimethoxy)silane ^[4]
CAS Number	1067-57-8 ^{[1][4][5][6]}
Molecular Formula	C ₇ H ₁₈ O ₃ Si ^{[4][5][6][7]}
Molecular Weight	178.30 g/mol ^{[4][5][7]}
SMILES	CCCC--INVALID-LINK--(OC)OC ^{[4][6]}

| Synonyms | **N-BUTYLTRIMETHOXYSILANE**, Trimethoxybutylsilane^{[4][6]} |

Physicochemical Properties

Butyltrimethoxysilane is a clear to straw-colored liquid at standard conditions.[1][4] Its physical properties are critical for handling, storage, and application processes.

Table 2: Physicochemical Data

Property	Value	Reference
Appearance	Clear to straw-colored liquid with a mild odor	[1][4]
Density	0.896 g/cm ³	[1]
Boiling Point	164-165 °C	[7]
Melting Point	<0 °C	[8]
Flash Point	43.1 °C	[1]
Refractive Index	1.3979	[1][7]

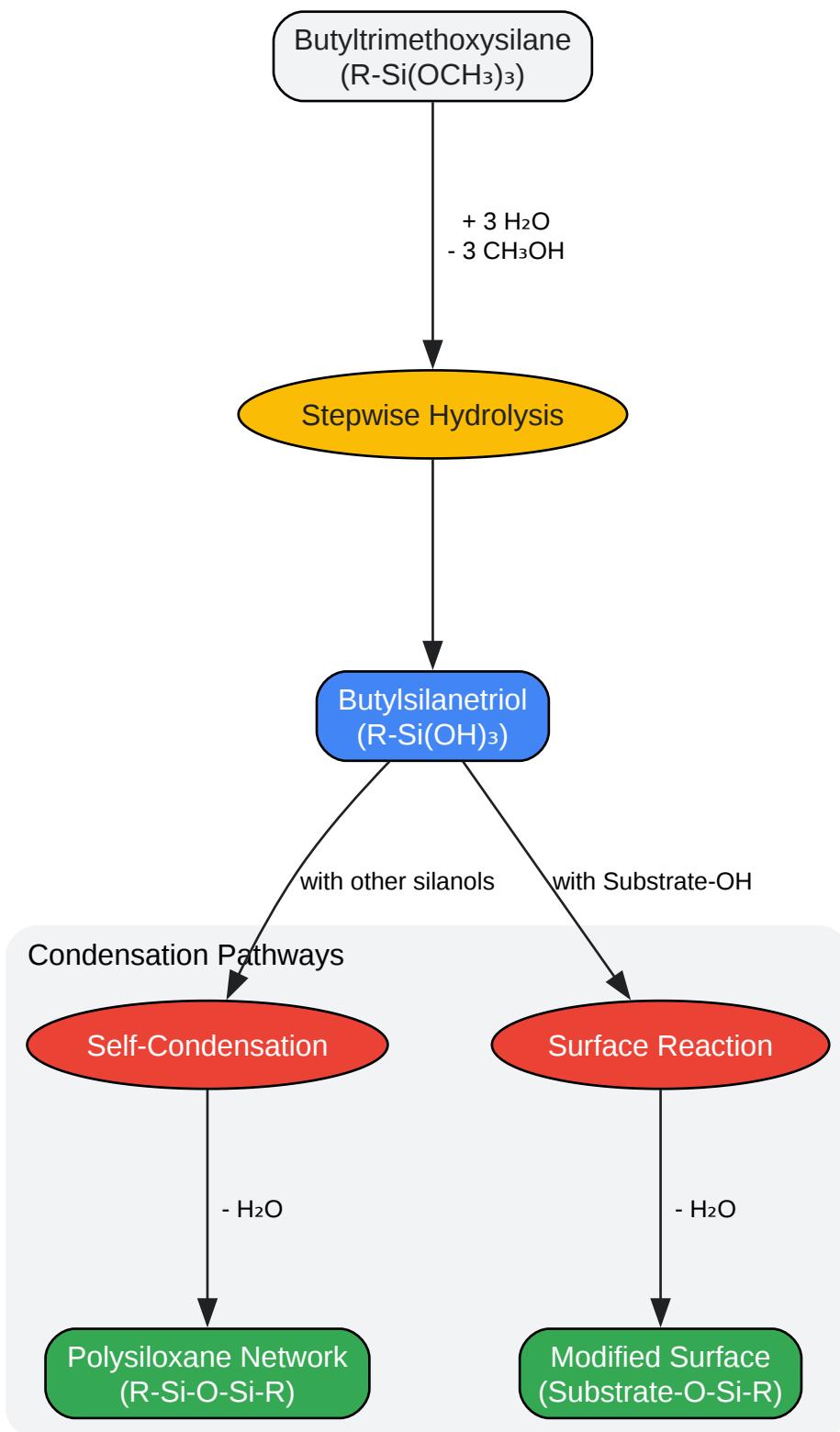
| Purity | ≥97.0% |[1][7] |

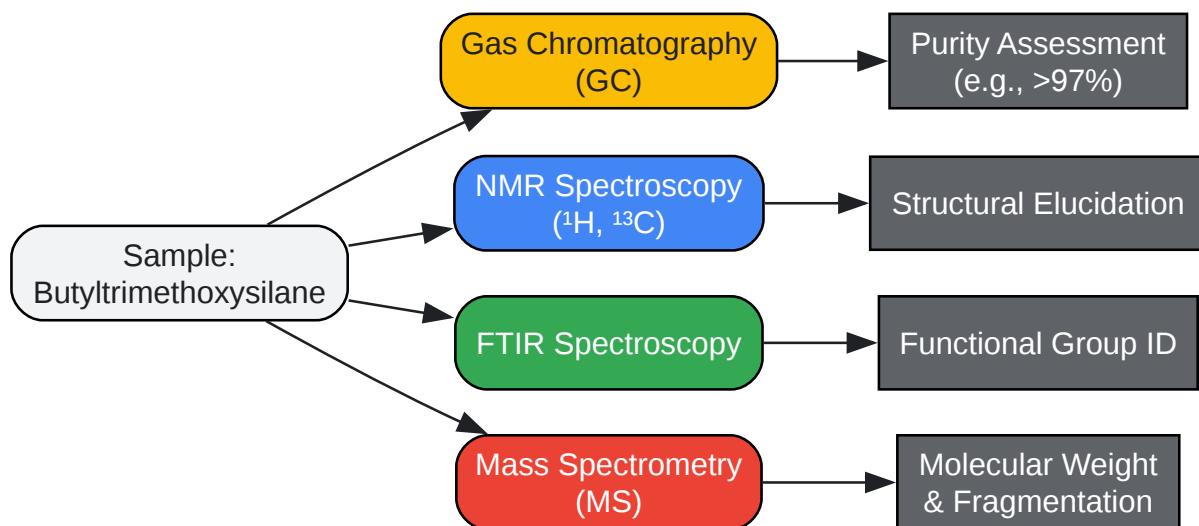
Chemical Reactivity and Mechanism of Action

The primary chemical reactivity of **Butyltrimethoxysilane** is centered around the hydrolysis of its methoxy groups, followed by the condensation of the resulting silanol groups.[9][10] This two-stage process is the basis for its function as a surface modifier and coupling agent.

Hydrolysis: In the presence of water, the three methoxy groups sequentially hydrolyze to form silanol (Si-OH) groups, with methanol being released as a byproduct.[4][10] This reaction can be catalyzed by either acids or bases.[9][11]

Condensation: The highly reactive silanol intermediates condense with each other to form stable siloxane (Si-O-Si) bonds, resulting in oligomers or a polymer network.[9] Alternatively, they can react with hydroxyl groups on the surface of an inorganic substrate to form a durable, covalent bond, effectively grafting the butylsiloxane layer onto the surface.[3][10]





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